

Protocol for the Laboratory Synthesis of Diftalone

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Compound of Interest

Compound Name: Diftalone

Cat. No.: B1670569

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Application Notes

This document provides a detailed protocol for the laboratory synthesis of **Diftalone**, a compound with anti-inflammatory properties. The synthesis is based on the method described by Anacleto Gianantonio and Antonia Coco in U.S. Patent 3,886,154. **Diftalone**, chemically known as 5,12-dihydrophthalazino[2,3-b]phthalazine-7,14-dione, is synthesized through a one-step process involving the reaction of 2-hydro-3-oxo-phthalazine-4-acetic acid with hydrazine hydrate. This protocol is intended for researchers, scientists, and professionals in drug development who are familiar with standard organic synthesis laboratory procedures.

Experimental Protocol

Materials and Equipment

- Starting Materials:
 - 2-hydro-3-oxo-phthalazine-4-acetic acid
 - Hydrazine hydrate (80% solution)
- Solvents:
 - Water
- Equipment:

- Round-bottom flask with a reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware
- Melting point apparatus
- Spectroscopic instruments for analysis (e.g., IR, NMR)

Synthesis of Diftalone

The synthesis of **Diftalone** is achieved through the cyclization of 2-hydro-3-oxo-phthalazine-4-acetic acid with hydrazine hydrate.

Procedure:

- A mixture of 21.0 parts by weight of 2-hydro-3-oxo-phthalazine-4-acetic acid and 120 parts by volume of water is placed in a reaction flask.
- To this suspension, 6.25 parts by volume of an 80% hydrazine hydrate solution is added.
- The reaction mixture is heated to reflux and maintained at this temperature for 8 hours.
- After the reflux period, the reaction mixture is allowed to cool to room temperature.
- The precipitated solid product is collected by filtration using a Buchner funnel.
- The collected solid is washed with water to remove any unreacted starting materials and by-products.
- The product is then dried to a constant weight.

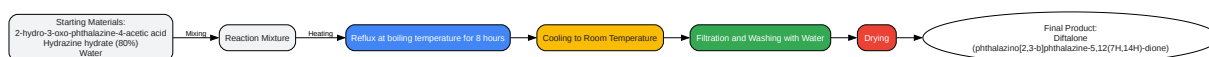
The resulting product is phthalazino[2,3-b]phthalazine-5,12(7H,14H)-dione (**Diftalone**).

Data Presentation

Parameter	Value
Product Name	Diftalone
Chemical Name	5,12-dihydrophthalazino[2,3-b]phthalazine-7,14-dione
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₂
Molecular Weight	264.28 g/mol
Yield	85% of the theoretical yield
Melting Point	233-234 °C
Appearance	Crystalline solid

Mandatory Visualization

The following diagram illustrates the synthetic workflow for the preparation of **Diftalone**.



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Caption: Synthetic workflow for the preparation of **Diftalone**.

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